

Comparative Analysis of Gene Expression Changes Induced by (+)-Alantolactone

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Compound of Interest

Compound Name: (+)-Alantolactone

Cat. No.: B1664491

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the gene expression alterations induced by **(+)-Alantolactone**, a natural sesquiterpene lactone, with supporting experimental data. The information presented herein is intended to facilitate further research and drug development efforts targeting pathways modulated by this compound.

Quantitative Data Summary

The following table summarizes the key differentially expressed genes in human breast cancer cell lines (MCF-7 and MDA-MB-231) following treatment with **(+)-Alantolactone**. The data is compiled from microarray and quantitative PCR (qPCR) analyses reported in peer-reviewed literature.

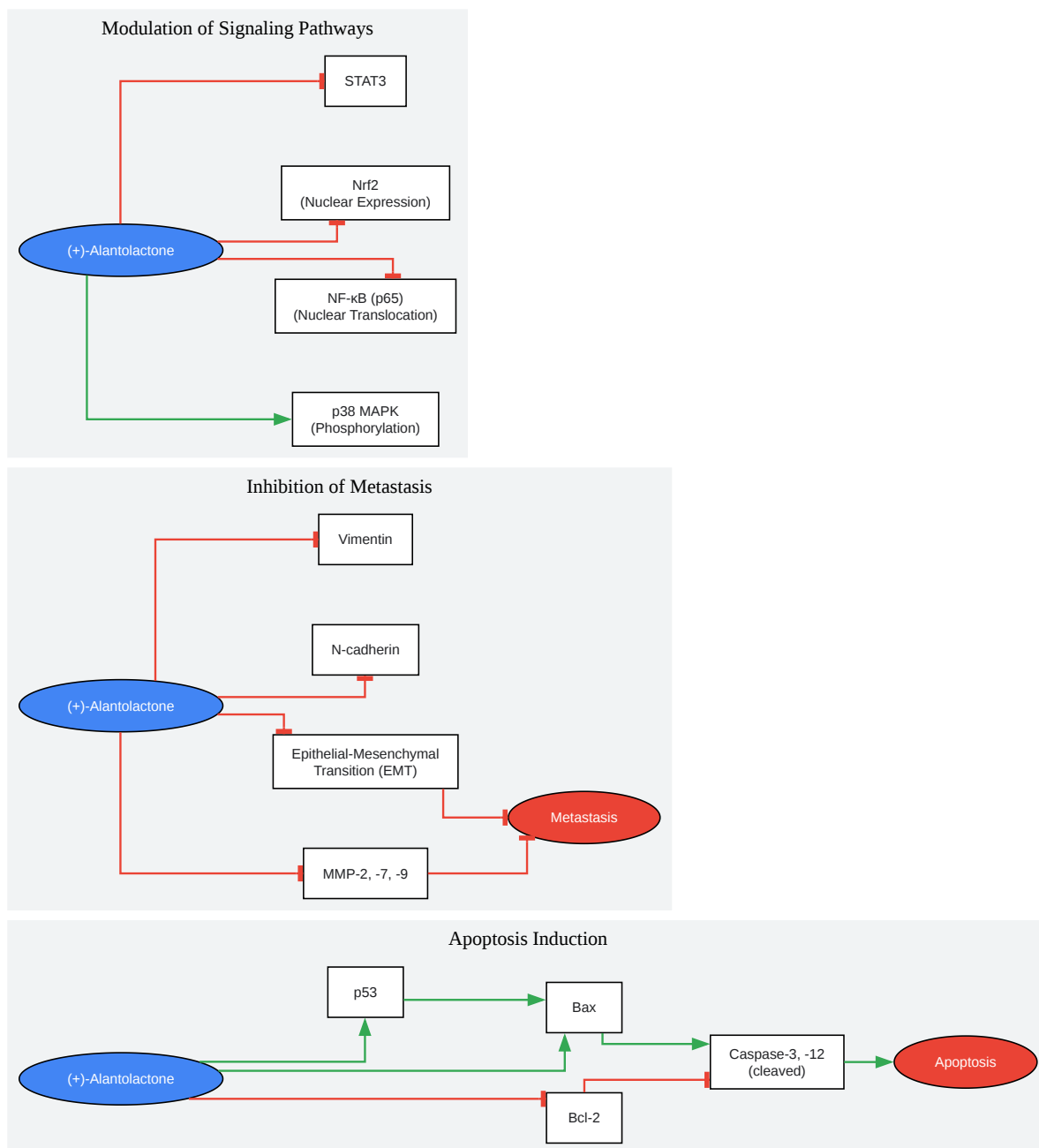
Gene	Regulation	Fold Change (Approx.)	Cell Line	Experimental Method	Reference
Apoptosis-Related Genes					
Bcl-2	Down-regulated	2-4 fold decrease	MCF-7	Western Blot	[1] [2] [3]
Bax	Up-regulated	2-3 fold increase	MCF-7	Western Blot	[1] [2]
p53	Up-regulated	1.5-2.5 fold increase	MCF-7	Western Blot	
Caspase-3 (cleaved)	Up-regulated	Significant increase	MCF-7	Western Blot	
Caspase-12 (cleaved)	Up-regulated	Significant increase	MCF-7	Western Blot	
Cell Migration and Invasion-Related Genes					
MMP-2	Down-regulated	2-3 fold decrease	MCF-7	Western Blot	
MMP-7	Down-regulated	2-3 fold decrease	MCF-7	Western Blot	
MMP-9	Down-regulated	2-3 fold decrease	MCF-7	Western Blot	
N-cadherin	Down-regulated	>2 fold decrease	MDA-MB-231	qPCR	
Vimentin	Down-regulated	>2 fold decrease	MDA-MB-231	qPCR	

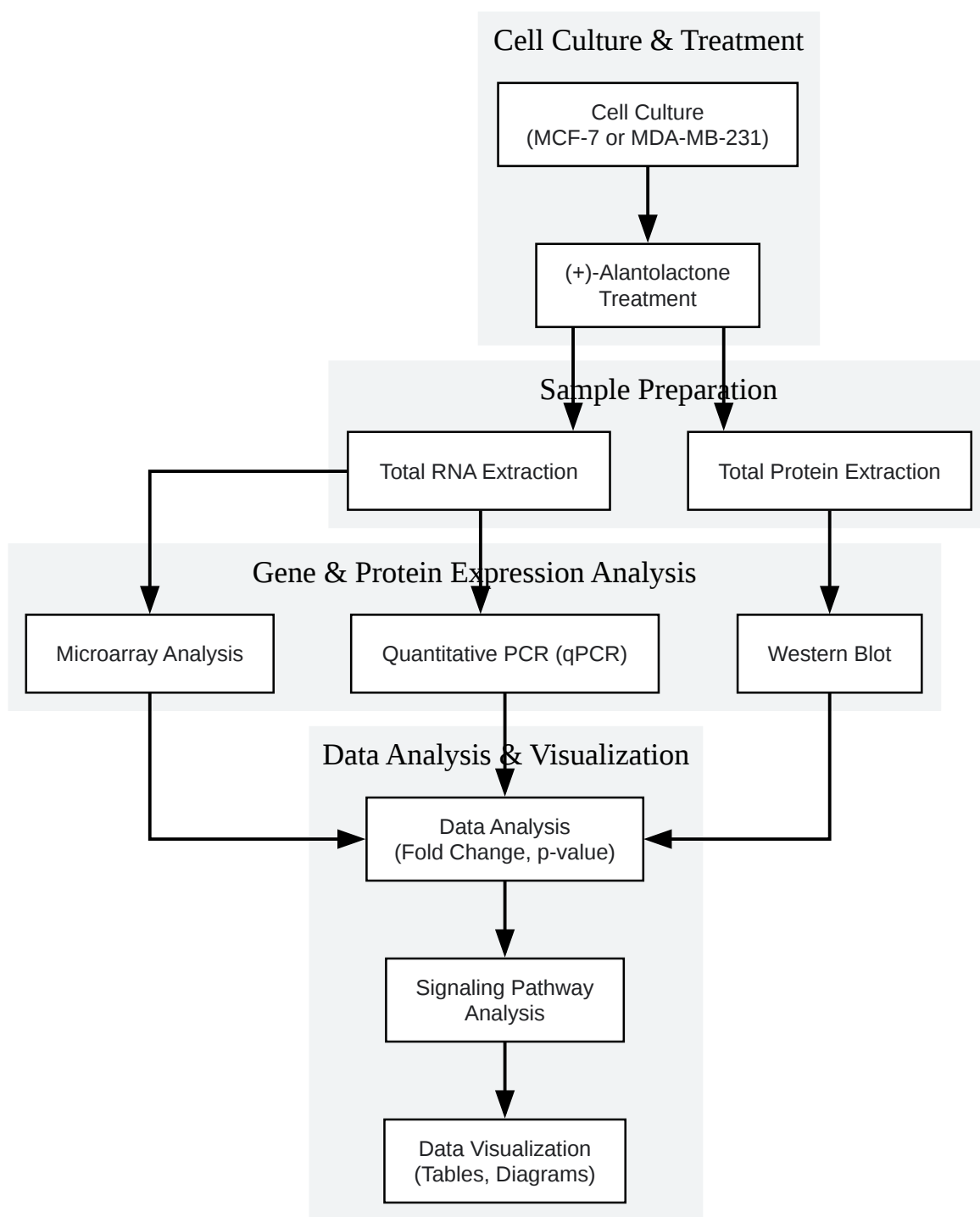
E-cadherin	Up-regulated	Not specified	MDA-MB-231	qPCR
Stemness-Related Genes				
STAT3	Down-regulated	>2 fold decrease	MDA-MB-231	qPCR
SOX-2	Down-regulated	>2 fold decrease	MDA-MB-231	qPCR
NANOG	Down-regulated	>2 fold decrease	MDA-MB-231	qPCR
Signaling Pathway-Related Genes				
p-p38	Up-regulated	Significant increase	MCF-7	Western Blot
p65 (nuclear)	Down-regulated	Significant decrease	MCF-7	Western Blot
Nrf2 (nuclear)	Down-regulated	Significant decrease	MCF-7	Western Blot

Note: Fold changes are approximate and derived from qualitative data presented in the referenced literature. For precise quantitative data, please refer to the original publications.

Key Signaling Pathways Modulated by (+)-Alantolactone

(+)-Alantolactone has been shown to exert its effects by modulating several key signaling pathways implicated in cancer cell proliferation, survival, and metastasis.





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